In-Depth Technical Guide: Characterization and Analysis of Piperidine-2,6-dicarbonitrile

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Compound of Interest

Compound Name:	*Piperidine-2,6-dicarbonitrile*
CAS No.:	*41980-31-8*
Cat. No.:	*B1296412*

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Piperidine-2,6-dicarbonitrile**, a heterocyclic compound with significant potential as a versatile intermediate in organic synthesis and drug discovery. The document details its chemical and physical properties, outlines synthetic methodologies, and presents available characterization data.

Core Compound Properties

Piperidine-2,6-dicarbonitrile is a six-membered heterocyclic amine featuring two nitrile groups at the 2 and 6 positions. Its structure renders it a valuable building block for the synthesis of more complex molecules.[1] The presence of the polar cyano groups and the nitrogen heteroatom contributes to its solubility in polar organic solvents.[1]

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Property	Value	Source
Molecular Formula	$C_7H_9N_3$	[1]
Melting Point	114-115°C	[1]
Predicted pKa	2.84 ± 0.10	[1]
Predicted Density	1.10 ± 0.1 g/cm³	[1]

Synthesis and Experimental Protocols

The synthesis of **Piperidine-2,6-dicarbonitrile** can be approached through several strategic routes, primarily focusing on the introduction of the nitrile functional groups onto a pre-existing piperidine ring or a suitable precursor.

Method 1: Nucleophilic Addition of Cyanide to Dihydropyridine Intermediates

A prominent and effective strategy for the synthesis of **Piperidine-2,6-dicarbonitrile** involves the nucleophilic addition of cyanide ions to 4,4-disubstituted 1,4-dihydropyridine precursors.[1] These dihydropyridine intermediates are readily accessible and exhibit good reactivity towards nucleophiles, facilitating the introduction of the cyano groups.[1]

Experimental Protocol:

A detailed experimental protocol for this specific transformation is not readily available in the reviewed literature. However, a general procedure can be inferred based on standard methodologies for nucleophilic addition of cyanide to activated pyridinium species.

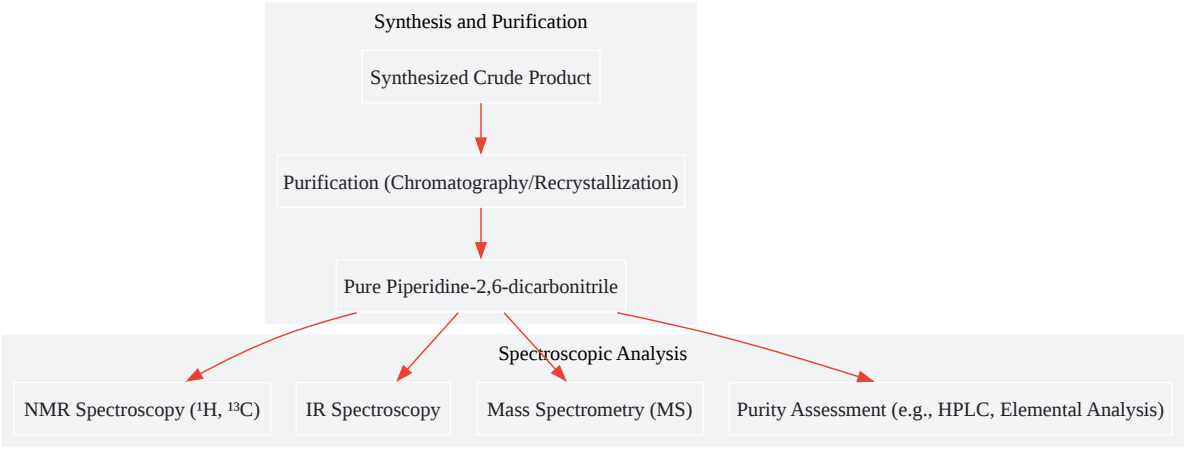
- Step 1: Activation of the Pyridine Ring. A suitable N-substituted pyridine derivative is activated to facilitate nucleophilic attack. This can be achieved through N-alkylation or N-acylation to form a pyridinium salt.

- Step 2: Cyanide Addition. The activated pyridinium salt is then treated with a cyanide source, such as trimethylsilyl cyanide (TMSCN) or an alkali metal cyanide (e.g., KCN, NaCN), in a suitable aprotic solvent. The reaction is typically carried out at low temperatures to control reactivity and side reactions.

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- Step 3: Reduction of the Dihydropyridine Intermediate. The resulting dihydropyridine intermediate, now bearing the cyano groups, is reduced to the corresponding piperidine. This can be accomplished through catalytic hydrogenation (e.g., using H_2 gas with a palladium or platinum catalyst) or by using a chemical reducing agent like sodium borohydride ($NaBH_4$).

- Step 4: Work-up and Purification. The reaction mixture is worked up to remove excess reagents and byproducts. This typically involves quenching the reaction, extraction with an organic solvent, and purification of the crude product by column chromatography or recrystallization.



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References

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